

Solubility of Diethyl Phosphate in Organic Solvents

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Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

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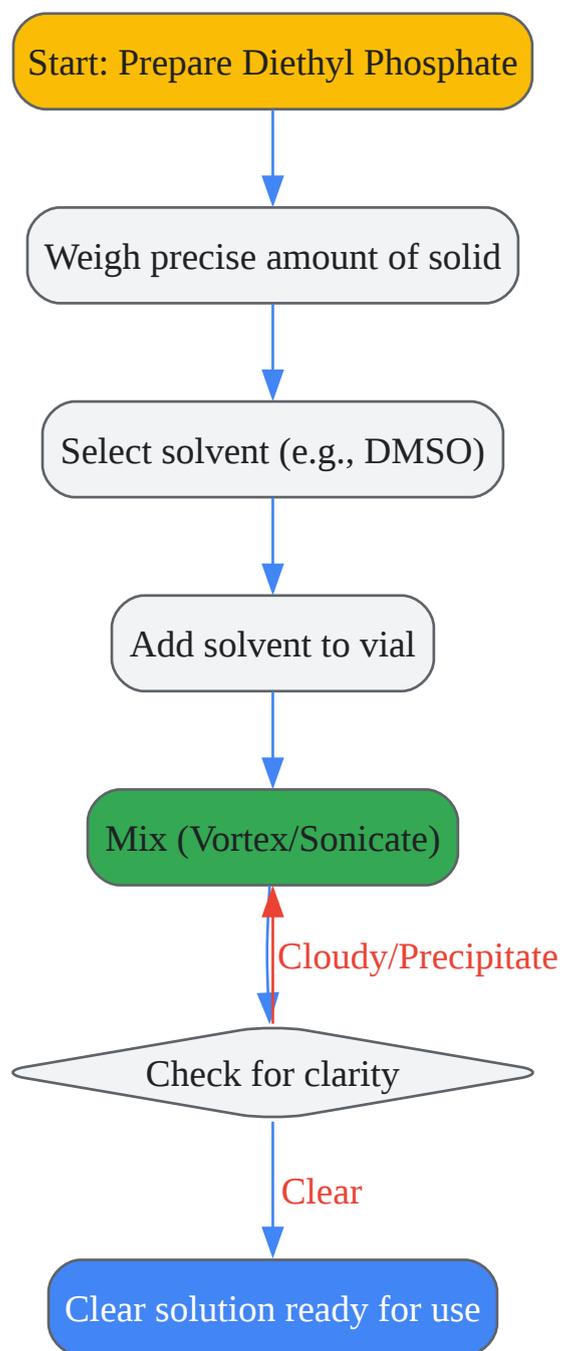
The table below summarizes the available solubility information for **diethyl phosphate**. Please note that most entries provide qualitative descriptions rather than precise quantitative data.

Solvent	Solubility	Notes / Quantitative Data
DMSO	Soluble [1] [2]	100 mg/mL (648.93 mM) [1]; 60 mg/mL (389.36 mM) [2]. Sonication is recommended [2].
Methanol	Slightly soluble [3]	Information is qualitative [3].
Chloroform	Slightly soluble [3]	Information is qualitative [3].
Water	Slightly soluble [4] [5]	Information is qualitative [4] [5].

Experimental Protocols for Solubility Determination

The search results do not contain detailed stand-alone protocols for classical solubility experiments. However, the methodologies described for preparing stock solutions in biological research provide a relevant

and practical experimental workflow, which can be visualized as follows:



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*Experimental workflow for preparing a stock solution of **Diethyl Phosphate***

The key steps in this protocol are:

- **Preparation:** Begin by obtaining a pure sample of **diethyl phosphate**, which is a liquid at room temperature [3].
- **Weighing:** For reproducible results, accurately weigh the mass of **diethyl phosphate**. When working with a liquid, this may involve using a micro-syringe if high precision is required.
- **Solvent Addition:** Add a precisely measured volume of the chosen anhydrous solvent to the vial. **DMSO is hygroscopic**, so use a freshly opened container to avoid water contamination, which can affect solubility [1].
- **Mixing and Solubilization:** Securely cap the vial and mix the contents thoroughly. The search results specifically recommend using **sonication** to aid in dissolving **diethyl phosphate** in DMSO [2]. Vortex mixing can also be used.
- **Visual Inspection:** After mixing, visually inspect the solution against a bright background. A **clear solution without cloudiness or undissolved particles** indicates successful preparation. If the solution is not clear, further sonication or the addition of more solvent may be required.

Handling and Safety Information

For researchers working with this compound, please note the following safety information:

- **Hazards:** **Diethyl phosphate** is classified as a corrosive liquid. It **causes severe skin burns and eye damage** [4] [5].
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including **protective gloves, protective clothing, and eye protection** [4] [5].
- **Storage:** The compound is moisture-sensitive and should be stored sealed in a dry environment. Recommended storage temperatures are between 2-8°C [3].

Key Insights for Researchers

- **Primary Solvent:** **DMSO** is the most consistently reported and effective solvent for preparing concentrated stock solutions of **diethyl phosphate** in a laboratory setting [1] [2].
- **Data Gap:** There is a notable lack of quantitative solubility data (e.g., mg/mL or molar concentration) for common laboratory solvents like ethanol, acetone, ethyl acetate, and hexane in the provided search results.
- **Handling is Key:** Given its corrosive nature and sensitivity to moisture, careful handling and storage are crucial for obtaining reliable and reproducible experimental results.

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References

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To cite this document: Smolecule. [Solubility of Diethyl Phosphate in Organic Solvents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11172427#diethyl-phosphate-solubility-in-organic-solvents>]

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